

1-Methyl-1H-indazole-3-carboxylic Acid: A Linchpin in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 1-Methyl-1H-indazole-3-carboxylic acid

Cat. No.: B028222

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **1-Methyl-1H-indazole-3-carboxylic acid**, a key organic compound in the landscape of pharmaceutical development. While direct biological activity of this molecule is not extensively documented, its significance lies in its pivotal role as a synthetic intermediate for pharmacologically active molecules, most notably the antiemetic drug Granisetron. This document will explore the chemical properties, synthetic utility, and the biological activities of the compounds derived from it.

Core Compound Properties

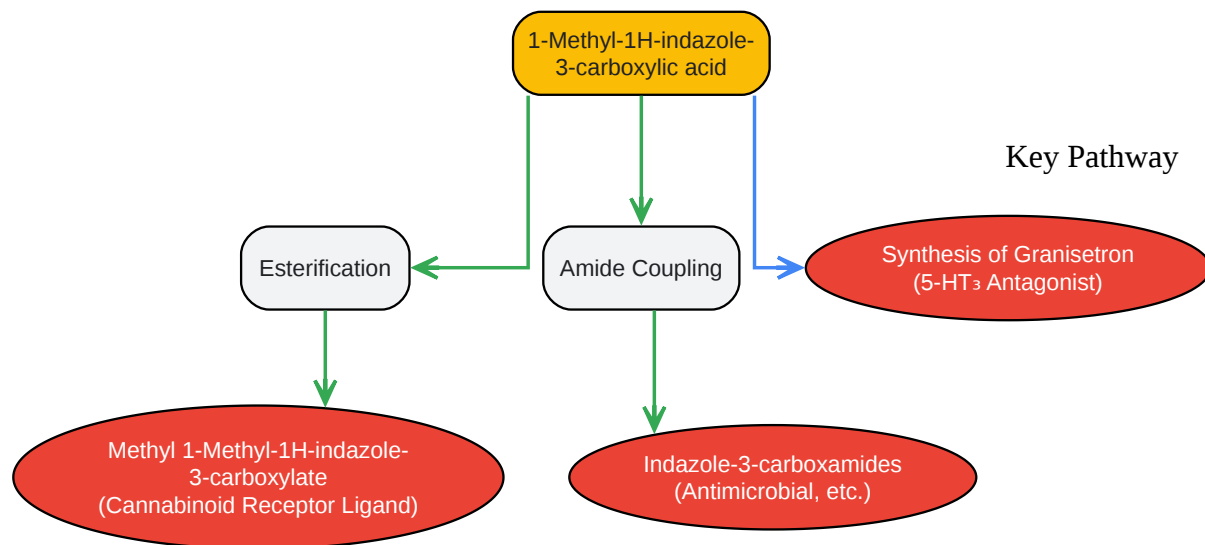
1-Methyl-1H-indazole-3-carboxylic acid (CAS 50890-83-0) is a stable, white to off-white crystalline powder.^[1] Its fundamental chemical and physical characteristics are summarized below.

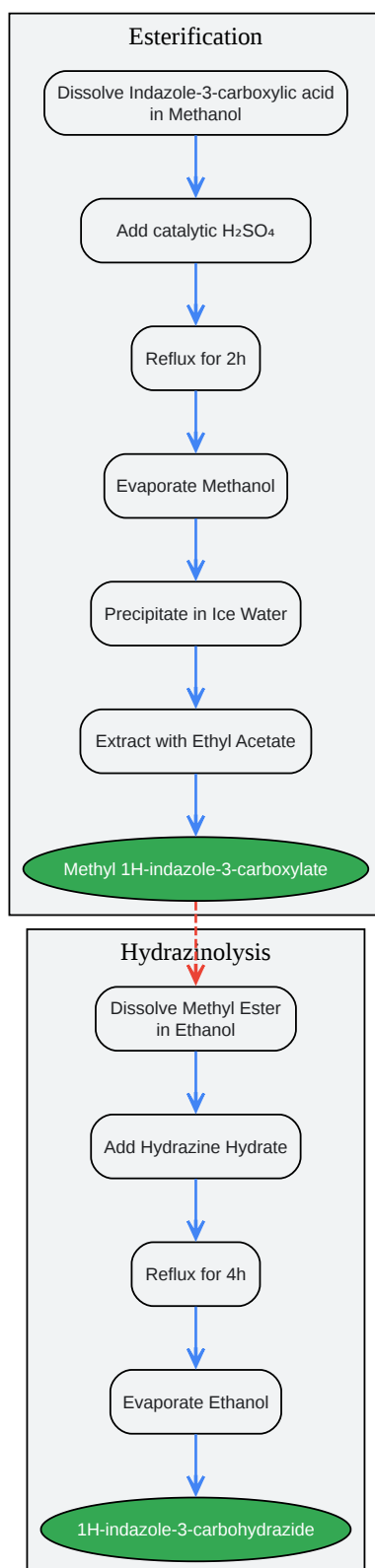
Property	Value
Molecular Formula	C ₉ H ₈ N ₂ O ₂
Molecular Weight	176.17 g/mol [2]
Melting Point	213-218 °C[1]
Boiling Point	383.7 °C at 760 mmHg[1]
Density	1.35 g/cm ³ [1]

Role as a Pharmaceutical Intermediate

The primary application of **1-Methyl-1H-indazole-3-carboxylic acid** is as a crucial intermediate in the synthesis of Granisetron.[1] Granisetron is a potent and selective serotonin 5-HT₃ receptor antagonist used for the prevention and treatment of nausea and vomiting induced by chemotherapy and radiotherapy.[1] This compound is also known in pharmaceutical quality control as Granisetron Impurity D.[1][2]

The synthesis of Granisetron from **1-Methyl-1H-indazole-3-carboxylic acid** is a multi-step process. The following diagram illustrates a general synthetic pathway.





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References

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- 2. 1-Methylindazole-3-carboxylic acid, 97% | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
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